

(S)-N-Boc-2-hydroxymethylmorpholine molecular weight and formula

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Compound of Interest

Compound Name:	(S)-N-Boc-2-hydroxymethylmorpholine
Cat. No.:	B156450

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Technical Data Sheet: (S)-N-Boc-2-hydroxymethylmorpholine

Audience: Researchers, scientists, and drug development professionals.

Introduction

This technical guide provides core physicochemical data for **(S)-N-Boc-2-hydroxymethylmorpholine**, a chiral heterocyclic compound commonly utilized as a building block in organic synthesis. Its structural features, including the morpholine core, the stereocenter at the C-2 position, the N-Boc protecting group, and the hydroxymethyl substituent, make it a valuable intermediate in the development of pharmaceutical agents and other complex molecules. This document summarizes its key molecular properties.

Molecular Properties

The fundamental molecular characteristics of **(S)-N-Boc-2-hydroxymethylmorpholine** have been determined and are presented below.

Quantitative Data Summary

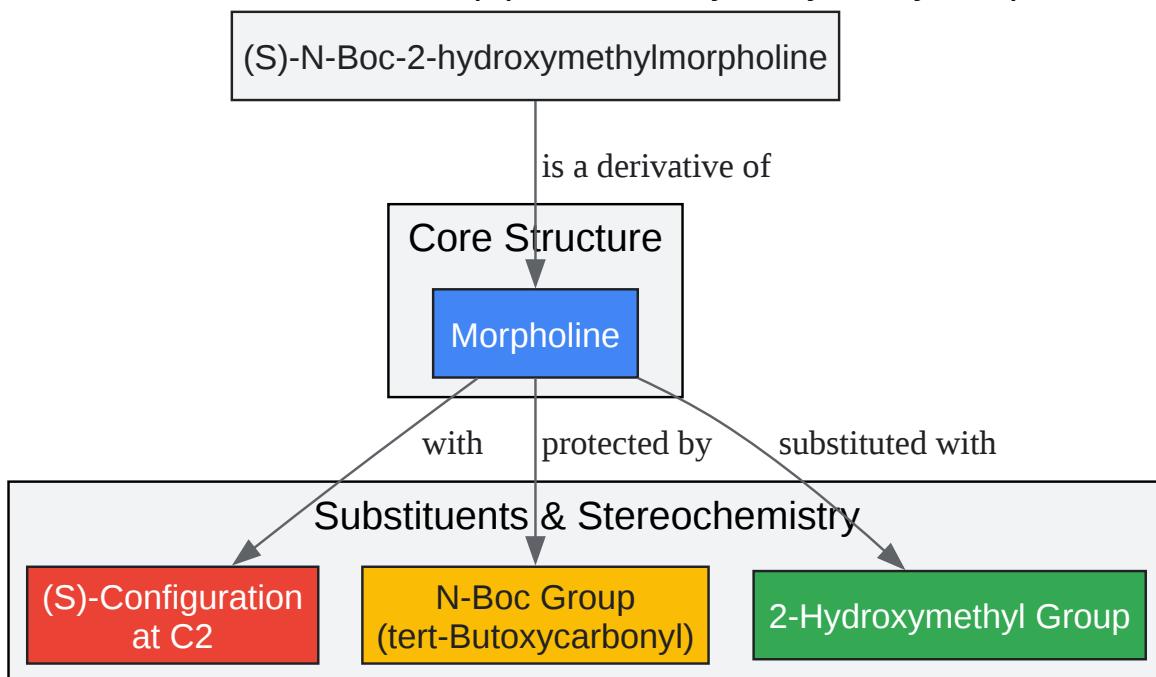
The molecular formula and weight are crucial for stoichiometric calculations in synthesis and for analytical characterization.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₉ NO ₄	[1] [2] [3] [4]
Molecular Weight	217.26 g/mol	[1] [2] [4]

Structural Representation

The nomenclature of **(S)-N-Boc-2-hydroxymethylmorpholine** directly corresponds to its chemical structure. The following diagram illustrates the logical relationship between the name components and the molecule's structure.

Structural Breakdown of (S)-N-Boc-2-hydroxymethylmorpholine



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Caption: Logical diagram of the molecular structure components.

This document is intended for informational purposes for a technical audience. The data presented is based on publicly available chemical information.

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References

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